

Personal protective equipment for handling 3-Fluoro-4-propoxyphenylboronic acid

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Compound of Interest

Compound Name: 3-Fluoro-4-propoxyphenylboronic acid

Cat. No.: B064144

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Essential Safety and Handling Guide for 3-Fluoro-4-propoxyphenylboronic acid

This guide provides critical safety and logistical information for the handling and disposal of **3-Fluoro-4-propoxyphenylboronic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Physicochemical and Hazard Data

A summary of key quantitative data for **3-Fluoro-4-propoxyphenylboronic acid** is presented below.

Property	Value	Reference
CAS Number	192376-68-4	[1] [2]
Molecular Formula	C ₉ H ₁₂ BF ₃ O ₃	
Molecular Weight	198.00 g/mol	
Appearance	Solid, Off-white to faint beige flakes	[1] [3]
Melting Point	102-107 °C	[1]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[1]
Hazard Codes	Xi (Irritant)	[1]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **3-Fluoro-4-propoxyphenylboronic acid** and other boronic acid derivatives.[\[4\]](#)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing. [3] [5]	To protect eyes from dust particles and potential splashes which can cause serious irritation. [4] [5]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. Gloves should be inspected before use and changed immediately upon contamination. [4] [5]	To prevent skin contact and potential irritation. [5]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat. [5]	To protect skin from accidental spills and contact. [4]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (e.g., N95 dust mask) should be used. [4] [5]	To prevent respiratory tract irritation. [4] [5]

Operational Plan: Step-by-Step Handling and Disposal

Strict adherence to the following operational protocol is crucial for the safe handling of **3-Fluoro-4-propoxyphenylboronic acid**.

Preparation and Engineering Controls

- Ventilation: All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]
- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][6]
- Work Area: The work area should be clean, free of clutter, and designated for hazardous material handling.

Handling Procedure

- Donning PPE: Before handling the chemical, put on all required personal protective equipment as outlined in the table above.
- Avoiding Dust: Avoid generating dust when transferring the solid.[4] Use appropriate tools, such as a spatula, for transfers.
- Container Management: Keep the container of **3-Fluoro-4-propoxyphenylboronic acid** tightly closed when not in use.[4][7]
- Hygiene: Avoid all personal contact, including the inhalation of dust or vapors.[4] Wash hands thoroughly with soap and water after handling and before breaks.[4] Do not eat, drink, or smoke in the laboratory.[5]

Spill Management

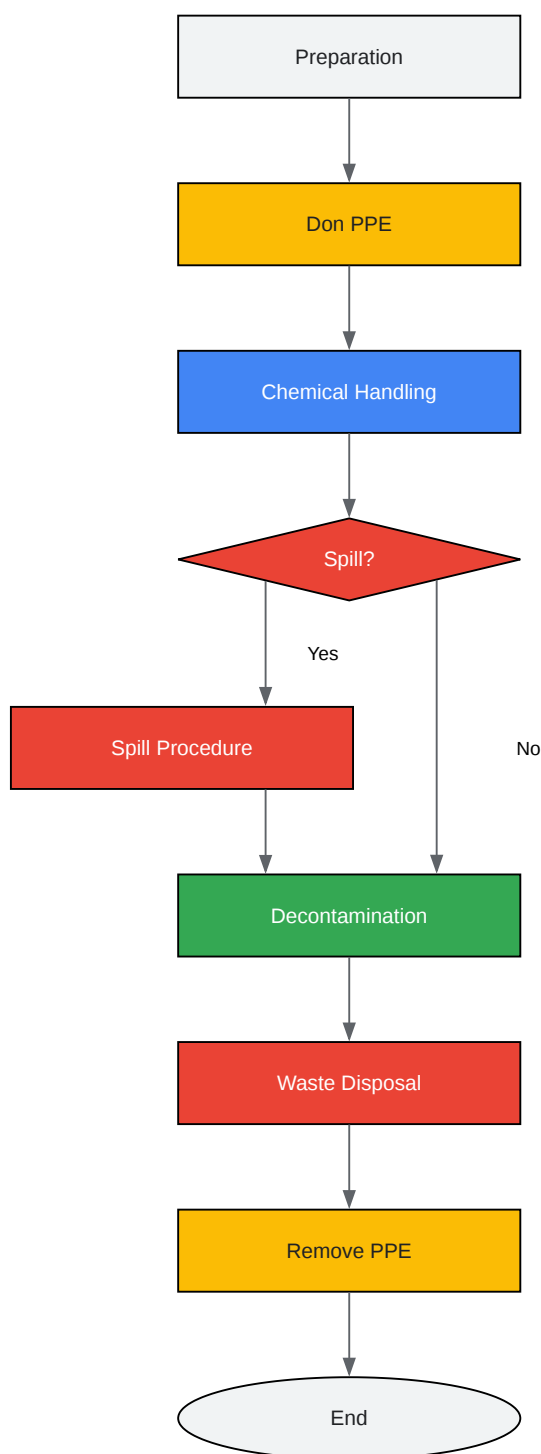
- Small Spills: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[5] Carefully sweep or vacuum the absorbed material and place it into a sealed and labeled container for hazardous waste.
- Large Spills: In the event of a large spill, evacuate the immediate area and alert laboratory personnel. Contact your institution's Environmental Health and Safety (EHS) office immediately.

Disposal Plan

- Waste Characterization: All waste generated from the use of **3-Fluoro-4-propoxyphenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[\[5\]](#)[\[8\]](#)
- Waste Collection: Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste.[\[5\]](#) Do not pour waste down the drain.[\[5\]](#)[\[6\]](#)
- Regulatory Compliance: Dispose of all chemical waste in accordance with federal, state, and local regulations.[\[5\]](#)

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Fluoro-4-propoxyphenylboronic acid**.



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Caption: Safe handling workflow for **3-Fluoro-4-propoxyphenylboronic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Fluoro-4-propoxyphenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064144#personal-protective-equipment-for-handling-3-fluoro-4-propoxyphenylboronic-acid]

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